Application Note: Comprehensive ^{1}H and ^{13}C NMR Characterization of 4-Oxepanol

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Compound of Interest

Compound Name:	*4-Oxepanol*
CAS No.:	*55022-85-0*
Cat. No.:	*B3053653*

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Introduction: The Structural Elucidation of 4-Oxepanol

4-Oxepanol is a saturated heterocyclic alcohol featuring a seven-membered oxepane ring.[1] The oxepane motif is a key structural component in numerous biologically active natural products, making its derivatives, like **4-Oxepanol**, valuable building blocks in synthetic and medicinal chemistry.[2] Unambiguous structural characterization is a critical prerequisite for its use in drug discovery and development.

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for the non-destructive elucidation of molecular structures in solution.[3][4] This application note provides a comprehensive guide to the characterization of **4-Oxepanol** using one-dimensional (^{1}H, ^{13}C, DEPT-135) and two-dimensional (COSY, HSQC) NMR techniques. We will delve into not only the protocols for data acquisition but also the fundamental principles behind spectral interpretation, providing a robust framework for researchers.

Molecular Structure and Symmetry Considerations

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The structure of **4-Oxepanol** possesses a plane of symmetry passing through the C4-OH bond and the ether oxygen (O1), assuming rapid chair-boat conformational interconversion at room temperature. This symmetry renders specific pairs of protons and carbons chemically equivalent, which simplifies the resulting NMR spectra.

- Carbon Equivalence: C2 is equivalent to C7, and C3 is equivalent to C5. Therefore, only four unique carbon signals are expected in the ^{13}C NMR spectrum.
- Proton Equivalence: The protons on C2 are equivalent to those on C7, and the protons on C3 are equivalent to those on C5.

Caption: Molecular structure of **4-Oxepanol** with atom numbering.

Experimental Protocols

The quality of NMR spectra is fundamentally dependent on meticulous sample preparation and proper instrument parameterization.[3]

Protocol for NMR Sample Preparation

This protocol outlines the steps for preparing a high-quality sample for analysis.

Materials:

- **4-Oxepanol** (solid or liquid)
- High-quality 5 mm NMR tubes[5]
- Deuterated solvent (e.g., Chloroform-d, $CDCl_3$)
- Glass Pasteur pipette and bulb
- Small plug of glass wool or cotton
- Vortex mixer

Procedure:

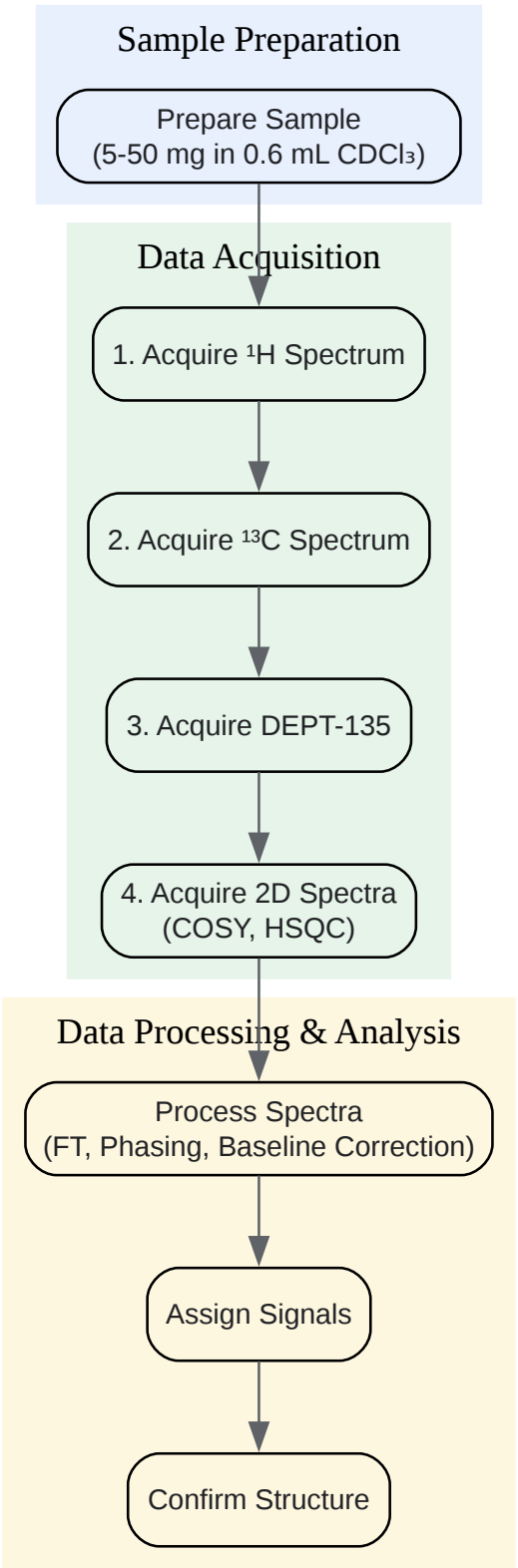
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- Analyte Quantity: Weigh approximately 5-10 mg of **4-Oxepanol** for ^{1}H NMR or 20-50 mg for ^{13}C NMR into a clean, dry vial.[3][5]
- Solvent Selection: Chloroform-d ($CDCl_3$) is a common choice for its ability to dissolve a wide range of organic molecules. Its residual proton signal (δ ≈ 7.26 ppm) and carbon triplet (δ ≈ 77.16 ppm) serve as convenient internal references.[6]
- Dissolution: Add 0.6-0.7 mL of the deuterated solvent to the vial.[3][7] This volume ensures an optimal sample height of 4-5 cm in a standard 5 mm NMR tube, which is crucial for proper magnetic field shimming.[3][7]
- Homogenization: Vortex the mixture until the analyte is completely dissolved. The solution must be homogeneous and free of any particulate matter.[3]
- Filtration and Transfer: Place a small, tight plug of glass wool into a Pasteur pipette.[5][7] Filter the sample solution directly into the NMR tube to remove any dust or solid impurities that could degrade spectral resolution.[5]
- Capping and Labeling: Securely cap the NMR tube to prevent solvent evaporation and contamination.[7] Label the tube clearly.

NMR Data Acquisition Workflow

The following is a generalized workflow for acquiring a full suite of NMR data for structural characterization.

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Caption: General workflow for NMR-based structural elucidation.

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Spectral Analysis and Interpretation

^{1}H NMR Spectrum Analysis

Due to molecular symmetry, four distinct proton environments are expected.

- H4 (1H): This methine proton is attached to the carbon bearing the hydroxyl group. It is expected to appear as a multiplet around δ 3.8-4.0 ppm. Its chemical shift is influenced by the deshielding effects of both the adjacent ether oxygen (O1) and the directly attached hydroxyl group.
- H2/H7 (4H): These methylene protons are adjacent to the ether oxygen. They will be significantly deshielded and are expected to appear as a multiplet around δ 3.6-3.8 ppm.[8]
- H3/H5 (4H): These methylene protons are further from the heteroatoms. They are expected to resonate further upfield, likely as a multiplet around δ 1.7-1.9 ppm.
- -OH (1H): The hydroxyl proton is labile. Its signal is typically a broad singlet and its chemical shift can vary significantly (δ 1.5-4.0 ppm) depending on concentration, solvent, and temperature.[9] It can be confirmed by adding a drop of D_2O to the NMR tube, which causes the -OH signal to disappear due to proton-deuterium exchange.

^{13}C and DEPT-135 NMR Spectra Analysis

Four unique carbon signals are anticipated, which can be definitively assigned using a DEPT-135 experiment. A DEPT-135 spectrum shows CH and CH_3 signals as positive peaks and CH_2 signals as negative peaks.[10][11]

- C4: This methine carbon is bonded to the hydroxyl group. It will appear downfield, typically in the range of δ 65-75 ppm. In the DEPT-135 spectrum, this will be a positive signal.
- C2/C7: These methylene carbons are adjacent to the ether oxygen and are the most deshielded carbons, expected around δ 70-80 ppm. These will appear as negative signals in the DEPT-135 spectrum.
- C3/C5: These methylene carbons are in a more alkane-like environment and will resonate upfield, around δ 30-40 ppm. These will also be negative signals in the DEPT-135 spectrum.

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- Quaternary Carbons: **4-Oxepanol** has no quaternary carbons.

2D NMR for Connectivity Confirmation

2D NMR experiments are crucial for assembling the molecular fragments identified in 1D spectra.

- COSY (^{1}H-^{1}H Correlation Spectroscopy): This experiment reveals proton-proton couplings, establishing the connectivity of the proton spin systems.[12] For **4-Oxepanol**, cross-peaks are expected between:
  - H4 and the protons on its adjacent carbons, H3/H5.
  - H3/H5 and their neighbors, H4 and H2/H7.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon atom to which it is directly attached (one-bond ^{1}H-^{13}C correlation).[12][13] This allows for the unambiguous assignment of each carbon signal based on the previously assigned proton signals.

Caption: Key COSY and HSQC correlations for **4-Oxepanol**.

Summary of NMR Data

The following tables summarize the expected NMR data for **4-Oxepanol** in $CDCl_3$.

Table 1: Predicted ^{1}H and ^{13}C NMR Data for **4-Oxepanol**

Atom Assignment	^{1}H Chemical Shift (δ, ppm)	^{1}H Multiplicity	^{13}C Chemical Shift (δ, ppm)	DEPT-135 Phase
C4-H	**~3.9**	**multiplet**	**~70**	**Positive (CH)**
C2/C7-H_2	~3.7	multiplet	~75	Negative (CH_2)
C3/C5-H_2	~1.8	multiplet	~35	Negative (CH_2)

| O-H | variable (1.5-4.0) | broad singlet | - | - |

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Table 2: Expected 2D NMR Correlations

Correlation Type	Proton 1	Correlates With	Description
COSY	**H4**	**H3/H5**	**^{3}J coupling between adjacent methine and methylene protons.**
COSY	H3/H5	H2/H7	^{3}J coupling between adjacent methylene protons.
HSQC	H4	C4	Direct one-bond attachment.
HSQC	H2/H7	C2/C7	Direct one-bond attachment.

| HSQC | H3/H5 | C3/C5 | Direct one-bond attachment. |

Conclusion

The comprehensive application of 1D and 2D NMR spectroscopy provides an unequivocal method for the structural verification and characterization of **4-Oxepanol**. By systematically analyzing the chemical shifts, coupling patterns, and correlations from ^{1}H, ^{13}C, DEPT, COSY, and HSQC spectra, researchers can confirm the molecular structure with high confidence. This robust analytical framework is essential for ensuring the identity and purity of **4-Oxepanol** in synthetic chemistry and drug development pipelines.

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